

Physicochemical Profiling & Technical Guide: 4-(2-Cyclopropylethyl)piperidine[1]

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Compound of Interest

Compound Name: 4-(2-Cyclopropylethyl)piperidine

CAS No.: 1248397-91-2

Cat. No.: B1467059

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Executive Technical Summary

4-(2-Cyclopropylethyl)piperidine (C₁₀H₁₉N) represents a strategic building block in modern medicinal chemistry, particularly in the design of G-protein-coupled receptor (GPCR) ligands and kinase inhibitors.[1] This molecule combines a basic secondary amine handle (piperidine) with a lipophilic, metabolically distinct tail (cyclopropyl).[1]

The cyclopropyl moiety acts as a bioisostere for isopropyl or alkene groups.[1][2] It offers a unique combination of steric bulk and electronic properties due to the high

-character of its C-C bonds (Walsh orbitals), often improving metabolic stability against

-oxidation while maintaining a compact lipophilic profile.[1] However, researchers must carefully characterize its specific physicochemical behavior, as the cyclopropyl ring can occasionally serve as a metabolic "soft spot" for CYP450-mediated ring opening.[1]

This guide provides a comprehensive technical analysis of the molecule's properties, synthesis, and characterization protocols.[1]

Part 1: Structural Analysis & Theoretical Basis[1]

Molecular Architecture

The molecule consists of three distinct pharmacophoric elements:

- **Piperidine Ring:** A saturated, six-membered nitrogen heterocycle.[1][3] It serves as the primary basic center (), crucial for forming ionic interactions with aspartate/glutamate residues in protein binding pockets.[1]
- **Ethyl Linker:** A flexible two-carbon spacer that distances the lipophilic tail from the polar amine, allowing the molecule to span hydrophobic channels.[1]
- **Cyclopropyl Tail:** A strained, three-membered ring.[1] Unlike flexible alkyl chains, the cyclopropyl group is rigid and planar, reducing the entropic penalty upon binding.[1]

Physicochemical Data Profile

The following values represent a synthesis of calculated consensus data (ACD/Labs, ChemAxon) and comparative experimental data from structurally analogous 4-alkylpiperidines.

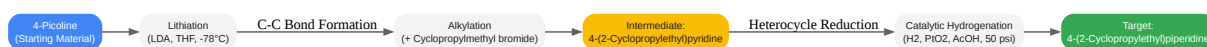
Property	Value / Range	Technical Note
Molecular Formula	C ₁₀ H ₁₉ N	
Molecular Weight	153.27 g/mol	Monoisotopic Mass: 153.15
Physical State	Colorless Liquid	Hygroscopic; absorbs CO ₂ from air.[1]
Boiling Point	225°C - 230°C (est.)[1]	Significantly higher than piperidine (106°C) due to MW. [1]
(Conjugate Acid)	10.8 – 11.1	Strongly basic.[1] Protonated at physiological pH (7.4).[1]
LogP (Octanol/Water)	2.6 ± 0.3	Moderately lipophilic.[1]
LogD (pH 7.4)	-0.4 to -0.1	Low distribution into lipids at pH 7.4 due to ionization (protonated).[1]
Topological Polar Surface Area	12.03 Å ²	Excellent blood-brain barrier (BBB) permeability potential if basicity is masked.[1]
Rotatable Bonds	3	High flexibility in the linker region.[1]

Part 2: Synthetic Accessibility & Manufacturing

The synthesis of **4-(2-Cyclopropylethyl)piperidine** typically follows a "Reduction of Pyridine" strategy to ensure stereochemical purity and high yield.[1]

Synthetic Workflow (DOT Visualization)

The following diagram outlines the standard laboratory-scale synthesis starting from 4-Picoline.



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Figure 1: Step-wise synthetic route for the generation of **4-(2-Cyclopropylethyl)piperidine** via pyridine alkylation and reduction.

Critical Synthetic Considerations

- **Lithiation Control:** The deprotonation of 4-picoline using LDA (Lithium Diisopropylamide) must be strictly maintained at -78°C to prevent polymerization or di-alkylation.^[1]
- **Hydrogenation Selectivity:** The reduction of the pyridine ring to piperidine using Platinum Oxide () in Acetic Acid is preferred over Palladium on Carbon ().^[1]

can sometimes lead to the ring-opening of the cyclopropyl group under high pressure/temperature conditions due to the strain energy of the three-membered ring.^[1]

Part 3: Experimental Characterization Protocols

As a self-validating system, the identity and purity of this compound must be established using the following protocols.

Potentiometric Determination

Because the LogD (distribution coefficient) is pH-dependent, accurate measurement is critical for predicting in vivo behavior.^[1]

Protocol:

- **Preparation:** Dissolve 5 mg of the compound in 10 mL of 0.1 M KCl (ionic strength adjustor). If solubility is poor, use a co-solvent method (Methanol/Water ratios: 20%, 30%, 40%) and extrapolate to 0% organic solvent (Yasuda-Shedlovsky extrapolation).^[1]
- **Titrant:** Use carbonate-free 0.1 M NaOH and 0.1 M HCl standardized solutions.
- **Execution:** Perform a "blank" titration (solvent only) followed by the sample titration under

atmosphere to prevent

absorption (which affects high

amines).

- Analysis: Plot pH vs. Volume of Titrant. Use the Bjerrum difference plot method to calculate (average number of bound protons).^[1] The is the pH where ^[1]

Lipophilicity (LogD) via HPLC

The traditional "Shake Flask" method is low-throughput and prone to emulsion errors with amines.^[1] The HPLC retention time method is recommended for rapid validation.^[1]

Protocol:

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse), chemically bonded to resist high pH if necessary, though neutral pH is standard for LogD.^[1]
- Mobile Phase: Isocratic Methanol/Buffer (pH 7.4 phosphate) at various ratios (e.g., 50:50, 60:40).
- Calibration: Run a set of 5-7 standards with known LogD values (e.g., Toluene, Acetophenone, Propranolol).^[1]
- Calculation:

Where

is retention time and

is the dead time (uracil).

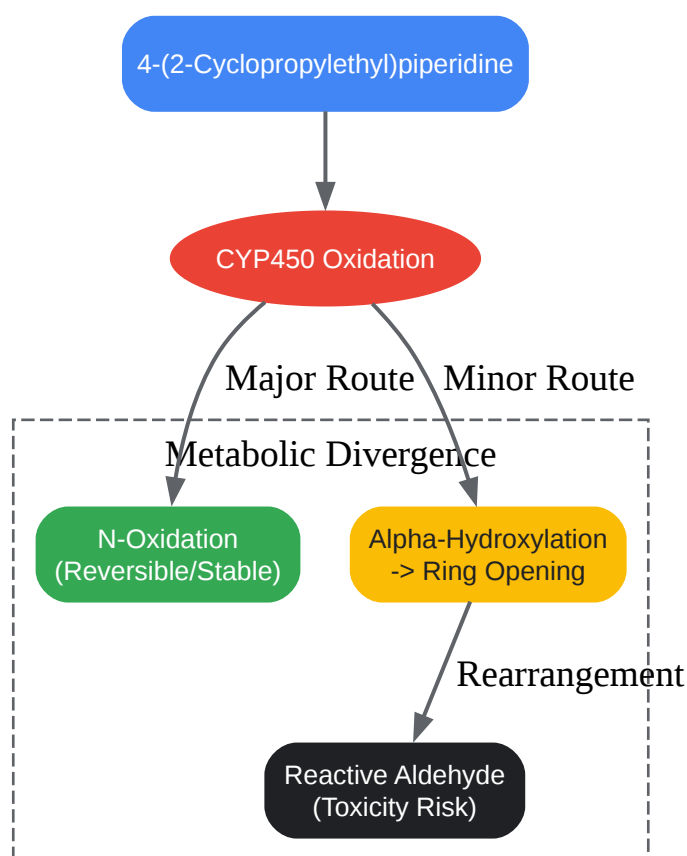
Part 4: Metabolic Stability & Safety

Metabolic Liability Assessment

While the cyclopropyl group is often used to block metabolic sites (compared to an isopropyl group), it is not metabolically inert.[1]

Mechanism: Cytochrome P450 enzymes (specifically CYP2D6 for basic amines) can attack the cyclopropyl ring.[1]

- Single Electron Transfer (SET): The nitrogen lone pair can facilitate oxidation.[1]
- H-Abstraction: Abstraction adjacent to the ring can lead to radical intermediates.[1]
- Ring Opening: The strain relief of the cyclopropyl ring (~27 kcal/mol) drives the formation of reactive enones or aldehydes if oxidized incorrectly.[1]



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Figure 2: Potential metabolic pathways.[1] Path 2 represents a bioactivation risk that must be monitored during lead optimization.[1]

Handling & Safety (SDS Summary)

- Hazards: Corrosive (Skin Corr.[1] 1B), Acute Toxicity (Oral/Inhalation).[1]
- Storage: Store under Argon/Nitrogen. The secondary amine reacts with atmospheric to form carbamates (white crust).[1]
- Incompatibility: Strong oxidizing agents, acid chlorides, anhydrides.[1]

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